

Introduction: The Significance of 3-Benzoylbenzyl Bromide

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Compound of Interest

Compound Name: *3-Benzoylbenzyl bromide*

Cat. No.: B023886

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3-Benzoylbenzyl bromide is a bifunctional organic molecule featuring a benzophenone moiety and a reactive benzyl bromide group. This unique structure makes it a valuable intermediate in organic synthesis. The benzyl bromide functional group is a potent electrophile, susceptible to nucleophilic substitution reactions, which allows for the facile introduction of the benzoylbenzyl group into various molecular scaffolds.^{[1][2]} The benzophenone core is a well-known pharmacophore and photosensitizer, making its derivatives of great interest in medicinal chemistry and materials science.

Understanding the physicochemical properties of a compound is paramount for its synthesis, purification, and application. The boiling point, in particular, is a critical parameter that dictates the conditions required for distillation, a primary method for purifying liquid organic compounds.^{[3][4]} It also provides insights into the substance's volatility and the strength of its intermolecular forces. For a reactive compound like **3-benzoylbenzyl bromide**, knowledge of its boiling point is crucial for selecting appropriate reaction conditions to prevent thermal decomposition.

Physicochemical Properties: A Comparative Analysis

While a definitive, experimentally verified boiling point for **3-benzoylbenzyl bromide** is not prominently reported in publicly available literature, we can estimate its properties and understand its expected behavior by examining its structure and comparing it to related compounds. The presence of the bulky and polar benzoyl group is expected to significantly

increase the boiling point compared to simpler benzyl bromides due to increased molecular weight and stronger intermolecular dipole-dipole interactions.

Table 1: Physicochemical Data of **3-Benzoylbenzyl Bromide** and Related Compounds

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)
3-Benzoylbenzyl bromide	C ₁₄ H ₁₁ BrO	275.14	Not Reported	Not Reported
Benzyl Bromide	C ₇ H ₇ Br	171.03	198-199 °C[5][6]	-3.9 °C[6]
3-Bromobenzyl bromide	C ₇ H ₆ Br ₂	249.93	128-130 °C (at 12 mmHg)[7][8]	39-41 °C[9]
3-Methoxybenzyl bromide	C ₈ H ₉ BrO	201.06	152 °C[10]	Not Applicable
Benzophenone	C ₁₃ H ₁₀ O	182.22	305.4 °C	48.5 °C

Data for related compounds is provided for comparative purposes to estimate the properties of **3-benzoylbenzyl bromide**. The boiling point of 3-bromobenzyl bromide is reported at reduced pressure, indicating that the boiling point at atmospheric pressure would be significantly higher and may be accompanied by decomposition.

Experimental Determination of Boiling Point

Given the anticipated high boiling point and potential thermal lability of **3-benzoylbenzyl bromide**, a micro-scale method is the preferred approach for its determination. The Siwoloboff method is a reliable technique that requires only a small amount of the sample.[11][12][13] This method determines the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Self-Validating Protocol: Micro-Boiling Point Determination

This protocol is designed to be self-validating by ensuring precise temperature control and accurate observation of the boiling phenomenon.

Materials:

- Sample of **3-benzoylbenzyl bromide**
- Capillary tube (sealed at one end)
- Fusion tube or small test tube (e.g., 75 x 10 mm)
- High-temperature thermometer or digital temperature probe
- Boiling point apparatus (e.g., aluminum block heater or Thiele tube with heating oil)[11][12]
- Safety glasses, lab coat, and chemical-resistant gloves

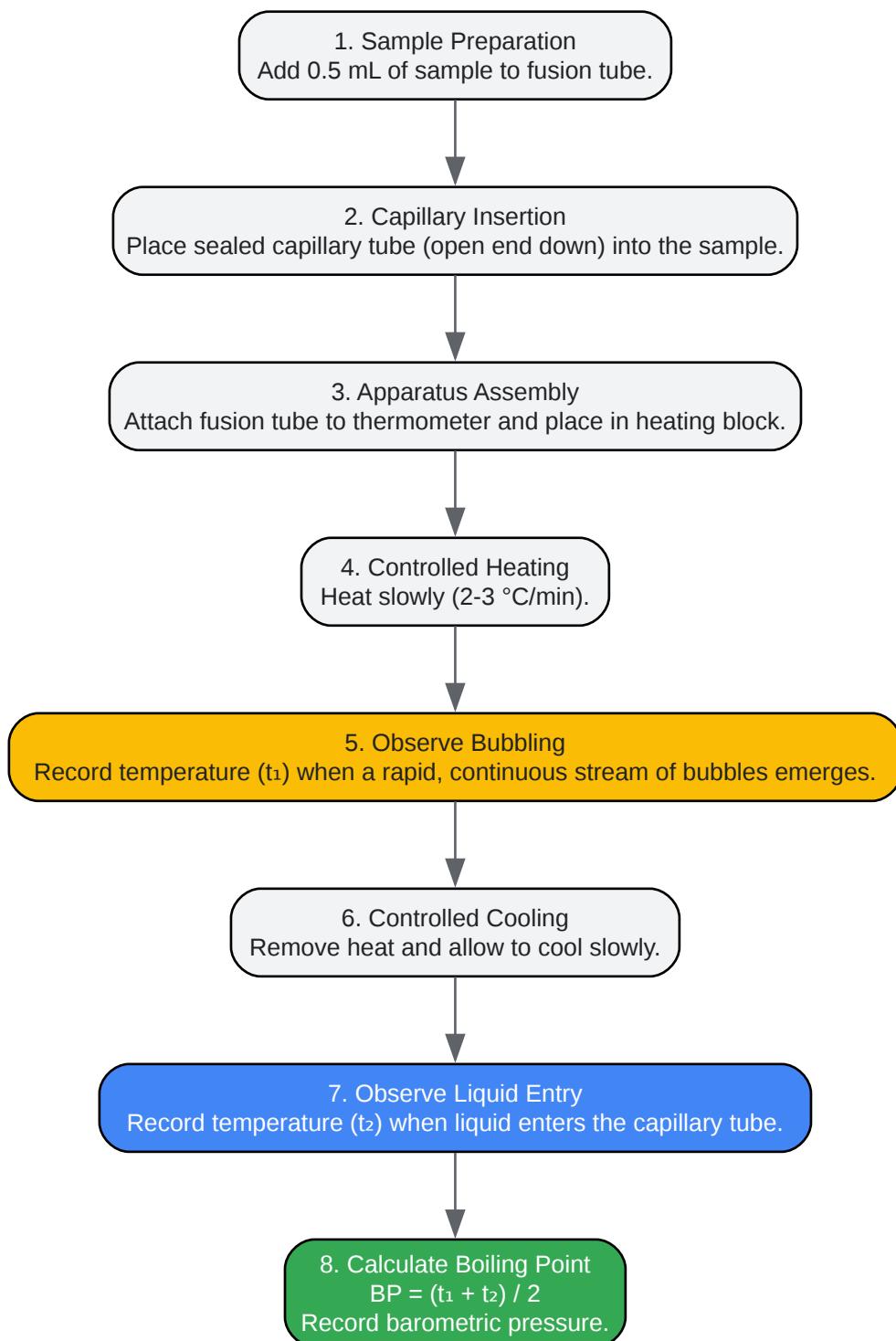
Step-by-Step Methodology:

- Sample Preparation: Add a small amount (a few drops, approximately 0.5 mL) of **3-benzoylbenzyl bromide** into the fusion tube. The liquid should be sufficient to cover the bulb of the thermometer.
- Capillary Tube Insertion: Place the capillary tube into the fusion tube with its open end submerged in the liquid and the sealed end pointing upwards.[11][12]
 - Causality Explanation: The trapped air in the capillary tube will expand upon heating, serving as an indicator of vapor pressure.
- Apparatus Assembly: Secure the fusion tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer's bulb. Insert this assembly into the heating block or Thiele tube.
 - Causality Explanation: This ensures that the thermometer accurately measures the temperature of the sample as it heats.
- Heating: Begin heating the apparatus at a slow, controlled rate (approximately 2-3 °C per minute).

- Trustworthiness Principle: A slow heating rate is critical to ensure thermal equilibrium between the sample, the thermometer, and the heating medium, preventing overshooting of the boiling point.
- Observation (First Reading, t_1): As the temperature approaches the boiling point, a rapid and continuous stream of air bubbles will emerge from the open end of the capillary tube.[12] Note the temperature (t_1) when this steady stream begins.
 - Causality Explanation: This indicates that the vapor pressure of the liquid is overcoming the atmospheric pressure.
- Observation (Second Reading, t_2): Stop heating and allow the apparatus to cool slowly. The stream of bubbles will slow down and eventually stop. The exact temperature at which the liquid just begins to enter the capillary tube is the boiling point (t_2).[12]
 - Causality Explanation: At this moment, the vapor pressure of the liquid is equal to the external atmospheric pressure. The pressure differential is no longer sufficient to keep the liquid out of the capillary.
- Calculation: The boiling point is the average of the two recorded temperatures: Boiling Point $= (t_1 + t_2) / 2$.
- Barometric Pressure: Record the atmospheric pressure at the time of the experiment. For highly accurate work, a correction can be applied to normalize the boiling point to standard pressure (760 mmHg).[12]

Workflow Visualization

The following diagram illustrates the key stages of the micro-boiling point determination workflow.

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Caption: Workflow for Micro-Boiling Point Determination.

Reactivity and Safety Considerations

As a benzylic bromide, **3-benzoylbenzyl bromide** is expected to be a lachrymator and a skin and respiratory tract irritant.[\[6\]](#)[\[14\]](#)[\[15\]](#) Benzyl bromides are reactive alkylating agents and should be handled with appropriate care.[\[1\]](#)[\[16\]](#)

Key Hazards:[\[14\]](#)

- Skin and Eye Irritation/Corrosion: Causes skin irritation and serious eye irritation.
- Inhalation Toxicity: Harmful if inhaled, may cause respiratory irritation.
- Harmful if Swallowed or in Contact with Skin.[\[14\]](#)

Handling and Personal Protective Equipment (PPE):

- Ventilation: All manipulations should be performed in a certified chemical fume hood to avoid inhalation of vapors.
- Gloves: Wear chemical-resistant gloves (e.g., nitrile) to prevent skin contact.
- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Lab Coat: A flame-resistant lab coat should be worn at all times.

Thermal Stability: Benzylic bromides can decompose at elevated temperatures, potentially releasing hydrogen bromide (HBr) gas.[\[6\]](#) This underscores the importance of using reduced pressure (vacuum) distillation for purification rather than distillation at atmospheric pressure. Determining the boiling point at reduced pressure and extrapolating to atmospheric pressure using a nomograph is a safer and more accurate approach for compounds of this class.

Conclusion

While the precise boiling point of **3-benzoylbenzyl bromide** is not readily available in the literature, this guide provides the necessary theoretical framework and practical methodology for its determination. By understanding its structural relationship to similar compounds, researchers can anticipate a high boiling point. The detailed micro-scale determination protocol offers a reliable and material-sparing method to experimentally verify this crucial physicochemical property. Adherence to strict safety protocols is essential when handling this

reactive intermediate to ensure the well-being of laboratory personnel and the integrity of the experimental results.

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- To cite this document: BenchChem. [Introduction: The Significance of 3-Benzoylbenzyl Bromide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023886#3-benzoylbenzyl-bromide-boiling-point]

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